

Technical Support Center: Regeneration of Dihydroxyaluminum Sodium Carbonate (DASC)

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Compound of Interest

Compound Name: *Dihydroxyaluminum sodium carbonate*

Cat. No.: *B082158*

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This technical support center provides researchers, scientists, and drug development professionals with guidance on the regeneration of **Dihydroxyaluminum sodium carbonate** (DASC) after its use in adsorption processes.

Frequently Asked Questions (FAQs)

Q1: What is **Dihydroxyaluminum sodium carbonate** (DASC) and why is its regeneration important?

A1: **Dihydroxyaluminum sodium carbonate**, with the chemical formula $\text{NaAl}(\text{OH})_2\text{CO}_3$, is a layered double hydroxide commonly used as an adsorbent and antacid.[1][2] Regeneration of DASC after adsorption is crucial for economic and environmental reasons. It allows for the reuse of the adsorbent, reducing operational costs and minimizing solid waste disposal.[3][4]

Q2: What are the potential methods for regenerating DASC?

A2: While specific literature on DASC regeneration is limited, common methods for regenerating similar adsorbent materials can be adapted. These include:

- **Thermal Regeneration:** This involves heating the spent DASC to desorb the adsorbed substances. However, careful temperature control is necessary to prevent decomposition of the DASC itself.[5]

- **Chemical Regeneration:** This method uses a chemical solution (e.g., an acid, base, or organic solvent) to wash the spent DASC and remove the adsorbate.[3][6]
- **pH Swing Regeneration:** This technique involves altering the pH of the solution to promote the desorption of the adsorbed molecules. Given that the synthesis of DASC is pH-dependent, this is a potentially viable method.[1][7][8][9][10]

Q3: How does thermal treatment affect the structure of DASC?

A3: Thermal analysis of **Dihydroxyaluminum sodium carbonate** indicates a multi-stage decomposition process. Initial water loss occurs between 100-200°C, followed by the decomposition of the carbonate component at higher temperatures.[5] Exceeding these temperatures can lead to irreversible structural changes and a loss of adsorption capacity.

Q4: What factors should be considered when choosing a regeneration method?

A4: The choice of regeneration method depends on several factors:

- **Nature of the Adsorbate:** The chemical and physical properties of the substance adsorbed onto the DASC will determine the most effective desorption technique.
- **Thermal Stability of the Adsorbate and Adsorbent:** Both the DASC and the adsorbed molecule must be stable at the chosen regeneration temperature.
- **Cost and Scalability:** The chosen method should be economically viable and scalable for the intended application.
- **Environmental Impact:** The regeneration process should not produce hazardous byproducts.

Troubleshooting Guide

Issue 1: Incomplete regeneration and low recovery of adsorption capacity.

- **Q:** My DASC is not regaining its original adsorption capacity after regeneration. What could be the cause?
 - **A:** This could be due to several factors:

- Insufficient Regeneration Time or Temperature: The conditions may not be adequate to fully desorb the adsorbate.
 - Strong Adsorbate-Adsorbent Interactions: The adsorbed molecule may have a very high affinity for the DASC surface.
 - Pore Blocking: The adsorbate or its byproducts might be blocking the micropores of the DASC.
 - Structural Damage: The regeneration process itself might be damaging the DASC structure.[\[4\]](#)[\[11\]](#)
- Q: How can I improve the regeneration efficiency?
 - A: Try the following:
 - Optimize Regeneration Parameters: Systematically vary the temperature, time, and concentration of the regenerating solution to find the optimal conditions.
 - Pre-treatment: Consider a pre-washing step with a suitable solvent to remove loosely bound adsorbates.
 - Combination of Methods: A combination of chemical and thermal regeneration might be more effective.

Issue 2: Changes in the physical properties of DASC after regeneration.

- Q: I've noticed a change in the particle size and surface area of my DASC after several regeneration cycles. Why is this happening?
 - A: This is likely due to:
 - Thermal Sintering: High temperatures during thermal regeneration can cause the DASC particles to agglomerate, reducing the surface area.[\[11\]](#)
 - Chemical Attack: Harsh chemical treatments can lead to the dissolution or erosion of the DASC structure.

- Mechanical Stress: Vigorous stirring or agitation during chemical washing can cause attrition of the particles.
- Q: How can I minimize these physical changes?
 - A: To mitigate these issues:
 - Use Milder Regeneration Conditions: Opt for lower temperatures or less aggressive chemical agents.
 - Control Heating and Cooling Rates: Slow and controlled temperature changes during thermal regeneration can reduce thermal shock.
 - Gentle Agitation: Use gentle mixing during chemical regeneration to prevent particle breakage.

Quantitative Data on DASC Properties

The following table summarizes typical properties of **Dihydroxyaluminum sodium carbonate** relevant to its use as an adsorbent and its subsequent regeneration. Note that these values can vary depending on the synthesis method.

Property	Typical Value Range	Significance in Adsorption/Regeneration
Molecular Formula	$\text{NaAl}(\text{OH})_2\text{CO}_3$	Defines the basic chemical composition. [2]
Molecular Weight	144.00 g/mol	Used for stoichiometric calculations in adsorption and regeneration studies. [2]
Surface Area (BET)	50 - 200 m ² /g	A higher surface area generally corresponds to a higher adsorption capacity.
Pore Volume	0.2 - 0.6 cm ³ /g	Represents the volume of pores available for adsorption.
Decomposition Temperature	> 200°C (for carbonate)	Critical parameter for thermal regeneration to avoid structural collapse. [5]
pH of Zero Point Charge	8.0 - 10.0	The pH at which the surface of DASC has a net neutral charge, influencing electrostatic interactions.

Experimental Protocols

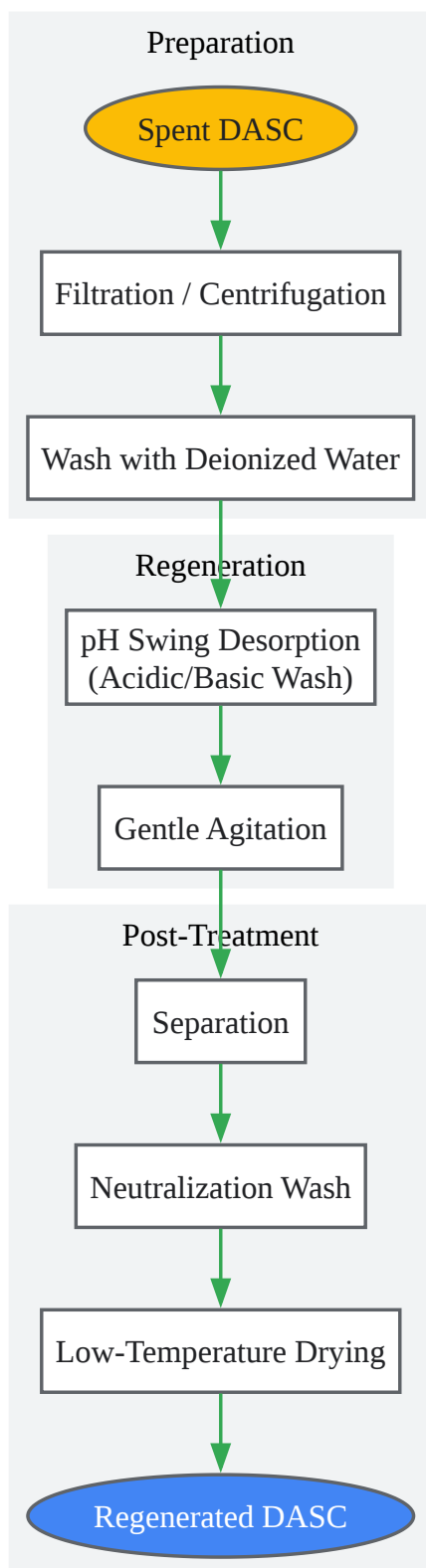
Generalized Protocol for pH Swing Regeneration of DASC

This protocol describes a general procedure for regenerating DASC by altering the pH. The optimal pH values will depend on the specific adsorbate.

- Preparation of Spent DASC:
 - Separate the spent DASC from the treatment solution by filtration or centrifugation.
 - Wash the DASC with deionized water to remove any unbound contaminants.

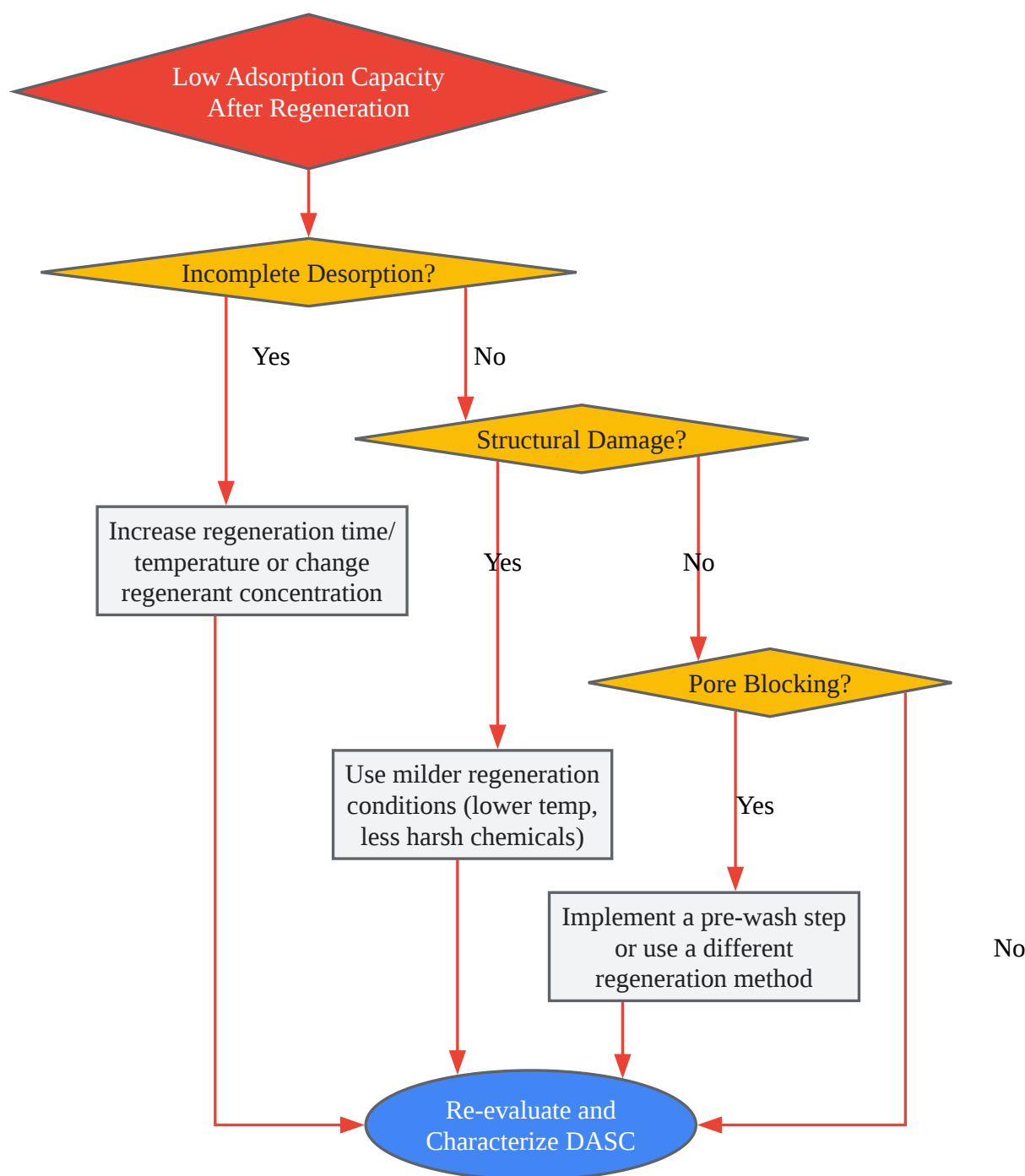
- Desorption Step (Acidic or Basic Wash):
 - Resuspend the washed DASC in a solution with a pH that promotes desorption of the target molecule. This may be an acidic or basic solution depending on the adsorbate's properties. For example, to desorb an acidic compound, a basic solution would be used.
 - Gently agitate the suspension for a predetermined time (e.g., 1-2 hours) at a controlled temperature.
- Separation and Neutralization:
 - Separate the DASC from the desorption solution.
 - Wash the DASC repeatedly with deionized water until the pH of the wash water is neutral.
- Drying:
 - Dry the regenerated DASC in an oven at a low temperature (e.g., 60-80°C) to avoid any thermal degradation.^[7]
- Characterization:
 - Analyze the regenerated DASC to determine the recovery of its adsorption capacity and to check for any changes in its physical and chemical properties.

Visualizations



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Caption: Generalized workflow for the pH swing regeneration of **Dihydroxyaluminum sodium carbonate**.



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Caption: Troubleshooting flowchart for low adsorption capacity after DASC regeneration.

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References

- 1. US4438085A - Preparation of dihydroxyaluminium sodium carbonate - Google Patents [patents.google.com]
- 2. GSRS [precision.fda.gov]
- 3. researchgate.net [researchgate.net]
- 4. Regeneration of dye-saturated activated carbon through advanced oxidative processes: A review - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Buy Dihydroxyaluminum sodium carbonate | 12011-77-7 [smolecule.com]
- 6. researchgate.net [researchgate.net]
- 7. EP0090946B1 - Process for the preparation of dihydroxyaluminium sodium carbonate - Google Patents [patents.google.com]
- 8. research.wur.nl [research.wur.nl]
- 9. Energy Efficient Carbon Capture through Electrochemical pH Swing Regeneration of Amine Solution - PMC [pmc.ncbi.nlm.nih.gov]
- 10. Low energy carbon capture via electrochemically induced pH swing with electrochemical rebalancing - PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
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